An In-depth Technical Guide to Tetramethylammonium Sulfate: Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*tetramethylazanium sulfate*
CAS No.:	*14190-16-0*
Cat. No.:	*B085090*

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This guide provides a comprehensive technical overview of tetramethylammonium sulfate, a quaternary ammonium salt with significant applications in chemical synthesis and analytical sciences. Designed for researchers, scientists, and professionals in drug development, this document delves into the core chemical and physical properties of tetramethylammonium sulfate, its synthesis, and practical applications, supported by established scientific principles and methodologies.

Introduction: The Versatility of a Quaternary Ammonium Salt

Tetramethylammonium sulfate, with the chemical formula $[(CH_3)_4N]_2SO_4$, is a quaternary ammonium salt consisting of two tetramethylammonium cations and one sulfate anion.[1][2] It typically presents as a white crystalline solid that is soluble in water and polar organic solvents.[2][3] This solubility profile is a key attribute that underpins its utility in a variety of chemical processes.[3] Its ionic nature allows for effective interaction with both organic and inorganic species, making it a valuable tool in both industrial and laboratory settings.[3] While stable

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under standard conditions, as a quaternary ammonium compound, it requires careful handling due to potential toxicity.[3]

Chemical Structure and Formula

The chemical identity of tetramethylammonium sulfate is defined by its constituent ions: the tetramethylammonium cation and the sulfate anion.

The Tetramethylammonium Cation: $[N(CH_3)_4]^+$

The tetramethylammonium cation is the simplest quaternary ammonium cation.[4] It features a central nitrogen atom covalently bonded to four methyl groups in a tetrahedral arrangement.[5] This structure is isoelectronic with neopentane.[4]

The Sulfate Anion: $[SO_4]^{2-}$

The sulfate anion is a polyatomic ion with a central sulfur atom tetrahedrally bonded to four oxygen atoms.

Overall Chemical Formula

The combination of two tetramethylammonium cations to balance the charge of one sulfate anion results in the chemical formula $C_8H_{24}N_2O_4S$.[2]

Table 1: Chemical Identifiers for Tetramethylammonium Sulfate

Identifier	Value
CAS Number	14190-16-0[2]
Molecular Formula	$C_8H_{24}N_2O_4S$[2]
Molecular Weight	244.35 g/mol [2]
InChI	1S/2C4H12N.H2O4S/c21-5(2,3)4/h21-4H3;(H2,1,2,3,4)/q2*+1;/p-2
SMILES	C(C)C.C(C)C.[O-]S([O-])(=O)=O[2]

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Crystallography

The crystal structure of tetramethylammonium sulfate tetrahydrate has been determined to be orthorhombic.[6][7] The structure consists of ordered tetramethylammonium cations situated in channels formed by hydrogen-bonded chains of water molecules, which are cross-linked through interactions with the disordered sulfate ions.[6][7]

Table 2: Crystallographic Data for Tetramethylammonium Sulfate Tetrahydrate

Parameter	Value
Crystal System	Orthorhombic[6][7]
Space Group	Pnam[6][7]
Lattice Parameters	a = 15.438 Å, b = 13.832 Å, c = 7.923 Å (at -26°C)[6][7]

Physicochemical Properties

The utility of tetramethylammonium sulfate in various applications is a direct consequence of its physical and chemical properties.

Table 3: Physicochemical Properties of Tetramethylammonium Sulfate

Property	Value
Appearance	White to almost white crystalline powder[3]
Melting Point	285°C (decomposes)[3]
Solubility	Soluble in water.[3] Miscible with polar organic solvents.[3][8]
Hygroscopicity	Hygroscopic

Synthesis of Tetramethylammonium Sulfate

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The synthesis of tetramethylammonium sulfate can be achieved through a straightforward acid-base neutralization reaction. This method offers a high-purity product.

Synthesis Protocol: Neutralization of Tetramethylammonium Hydroxide

Principle: This synthesis involves the reaction of a known concentration of tetramethylammonium hydroxide with a stoichiometric amount of sulfuric acid. The resulting salt is then isolated by removal of the solvent.

Materials:

- Tetramethylammonium hydroxide (TMAH) solution (e.g., 25% in water)
- Sulfuric acid (H_2SO_4), standardized solution (e.g., 1 M)
- Deionized water
- Ethanol (for precipitation)
- pH indicator or pH meter
- Round-bottom flask
- Magnetic stirrer and stir bar
- Burette
- Ice bath
- Rotary evaporator
- Vacuum oven

Procedure:

- Stoichiometric Calculation: Accurately determine the molar amount of TMAH in the starting solution. Calculate the precise volume of the standardized sulfuric acid solution required for

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complete neutralization (2 moles of TMAH react with 1 mole of H_2SO_4).

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, place the TMAH solution and dilute with a small amount of deionized water. Place the flask in an ice bath to manage any heat generated during neutralization.
- Neutralization: Slowly add the calculated volume of sulfuric acid from a burette to the stirred TMAH solution. Monitor the pH of the reaction mixture continuously. The target pH should be neutral (pH ~7).
- Product Isolation: Once the neutralization is complete, the resulting aqueous solution of tetramethylammonium sulfate can be concentrated using a rotary evaporator to remove the water.
- Precipitation and Purification: To further purify the product, the concentrated aqueous solution can be treated with ethanol to precipitate the tetramethylammonium sulfate, which is less soluble in ethanol than in water.
- Drying: The precipitated solid is collected by filtration, washed with a small amount of cold ethanol, and dried under vacuum to yield the final product.

Spectroscopic Characterization

Spectroscopic methods are essential for confirming the identity and purity of the synthesized tetramethylammonium sulfate.

- ^1H NMR: The proton NMR spectrum of the tetramethylammonium cation in D_2O shows a singlet at approximately 3.1 ppm, corresponding to the twelve equivalent protons of the four methyl groups.[6][9][10]
- ^{13}C NMR: The carbon-13 NMR spectrum of the tetramethylammonium cation exhibits a single resonance at approximately 55-58 ppm, attributed to the four equivalent methyl carbons.
- FTIR: The infrared spectrum of tetramethylammonium hydrogen sulfate shows characteristic peaks for the N-C bonds of the cation and the S-O bonds of the sulfate anion.

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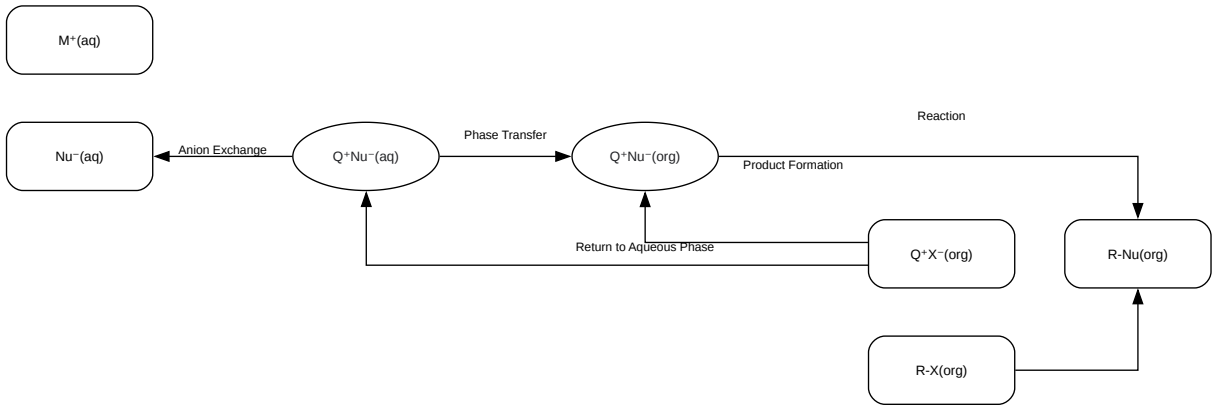
Applications in Research and Development

Tetramethylammonium sulfate serves as a valuable reagent in both synthetic and analytical chemistry.

Phase-Transfer Catalysis

Principle: Phase-transfer catalysis (PTC) facilitates reactions between reactants located in different immiscible phases (e.g., an aqueous phase and an organic phase).[11] A phase-transfer catalyst, such as a quaternary ammonium salt, transports one of the reactants (typically an anion) from the aqueous phase into the organic phase, where it can react with the organic-soluble substrate.[11]

Diagram 1: Mechanism of Phase-Transfer Catalysis



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Caption: The catalytic cycle in phase-transfer catalysis.

Experimental Protocol: Williamson Ether Synthesis

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This protocol describes the synthesis of an ether from an alcohol and an alkyl halide using tetramethylammonium sulfate as a phase-transfer catalyst.[12][13]

Materials:

- Alcohol (e.g., phenol)
- Alkyl halide (e.g., 1-bromobutane)
- Sodium hydroxide (NaOH)
- Tetramethylammonium sulfate
- Toluene
- Deionized water
- Separatory funnel
- Reaction flask with condenser and magnetic stirrer

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve the alcohol and a catalytic amount of tetramethylammonium sulfate in toluene.
- Base Addition: Add an aqueous solution of sodium hydroxide to the flask.
- Alkyl Halide Addition: While stirring vigorously, add the alkyl halide to the biphasic mixture.
- Reaction: Heat the mixture to reflux (typically 80-100°C) with continuous stirring for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Separate the organic layer using a separatory funnel.

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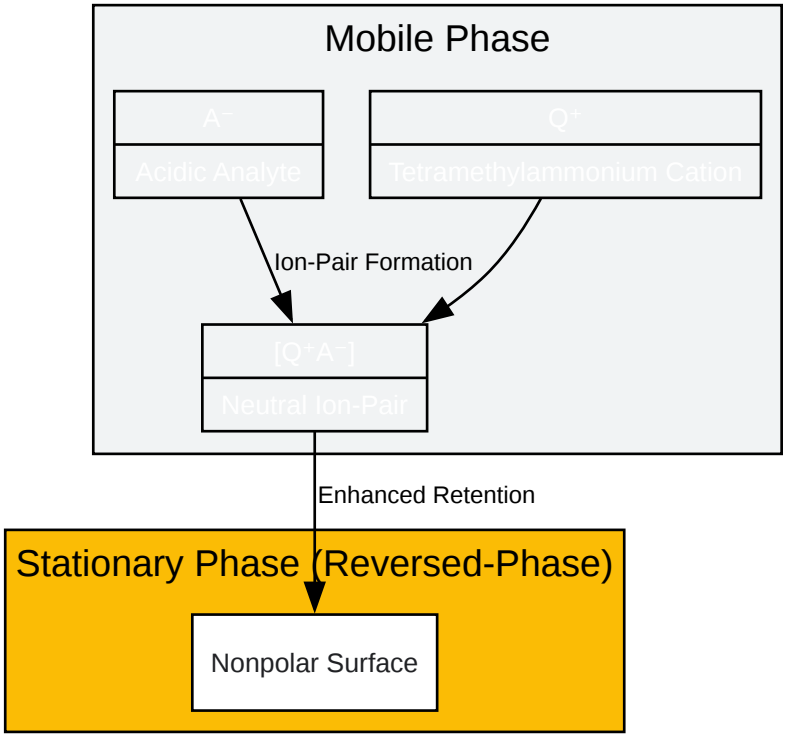
- Purification: Wash the organic layer with water and then with brine. Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate). Remove the solvent under reduced pressure to obtain the crude ether product, which can be further purified by distillation or column chromatography.

Ion-Pair Chromatography

Principle: Ion-pair chromatography is a technique used in high-performance liquid chromatography (HPLC) for the separation of ionic analytes on a reversed-phase column.[1][14] An ion-pairing reagent, such as tetramethylammonium sulfate, is added to the mobile phase.[1][15] This reagent forms a neutral ion-pair with the charged analyte, increasing its hydrophobicity and thus its retention on the nonpolar stationary phase.[1][14][15]

Diagram 2: Principle of Ion-Pair Chromatography for Acidic Analytes



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Caption: Formation of a neutral ion-pair enhances retention on a reversed-phase column.

Experimental Protocol: HPLC Analysis of Acidic Compounds

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This protocol outlines a general procedure for the separation of acidic analytes using tetramethylammonium sulfate as an ion-pairing reagent.[1][14]

Materials and Equipment:

- HPLC system with a UV detector
- Reversed-phase C18 column
- Acidic analyte standard solutions
- Tetramethylammonium sulfate
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Buffer (e.g., phosphate buffer)

Procedure:

- Mobile Phase Preparation: Prepare the mobile phase by dissolving a specific concentration of tetramethylammonium sulfate (e.g., 5-10 mM) in a buffered aqueous solution. The pH of the mobile phase should be adjusted to ensure the analyte is in its ionized form. Mix this aqueous phase with an organic modifier like acetonitrile in a suitable ratio (e.g., 70:30 aqueous:acetonitrile).
- System Equilibration: Equilibrate the HPLC column with the prepared mobile phase until a stable baseline is achieved.
- Sample Injection: Inject a known volume of the acidic analyte standard solution or sample into the HPLC system.
- Chromatographic Separation: Run the chromatogram under isocratic or gradient elution conditions. The negatively charged acidic analyte will form an ion-pair with the tetramethylammonium cations in the mobile phase, leading to its retention on the C18 column.

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- Detection and Quantification: Detect the analyte using the UV detector at an appropriate wavelength. The concentration of the analyte can be determined by comparing its peak area to that of the standards.

Safety and Handling

Tetramethylammonium sulfate, like other quaternary ammonium compounds, should be handled with appropriate safety precautions.[3] It can cause skin and eye irritation.

- Personal Protective Equipment (PPE): Always wear safety goggles, gloves, and a lab coat when handling the compound.[16]
- Handling: Avoid inhalation of dust and direct contact with skin and eyes. Use in a well-ventilated area.[16]
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.[16] The compound is hygroscopic and should be protected from moisture.

Conclusion

Tetramethylammonium sulfate is a versatile and valuable chemical for researchers and scientists. Its well-defined chemical structure and properties make it a reliable reagent for a range of applications, from facilitating complex organic reactions as a phase-transfer catalyst to enabling the separation of challenging ionic compounds in analytical chromatography. A thorough understanding of its characteristics and adherence to safe handling practices are paramount to leveraging its full potential in scientific discovery and development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Tetramethylammonium Sulfate: Structure, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085090/docs#an-in-depth-technical-guide-to-tetramethylammonium-sulfate-structure-properties-and-applications]

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